

# 2-(2-Bromoethyl)-5-chloropyridine: Technical Guide & Synthetic Applications

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-(2-Bromoethyl)-5-chloropyridine

Cat. No.: B13134521

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## Introduction & Chemical Identity

**2-(2-Bromoethyl)-5-chloropyridine** is a bifunctional pyridine derivative characterized by two distinct reactive sites: an electrophilic alkyl bromide side chain at the C2 position and a chlorosubstituent at the C5 position. This dual functionality makes it a high-value scaffold for "fragment-based drug design," allowing sequential functionalization via nucleophilic substitution ( and transition-metal-catalyzed cross-coupling.

## Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

| Property          | Data                                                                                                                                                                    |
|-------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| IUPAC Name        | 2-(2-Bromoethyl)-5-chloropyridine                                                                                                                                       |
| CAS Number        | 711017-57-1                                                                                                                                                             |
| Molecular Formula | <div>Cngcontent-ng-c747876706="" _ngghost-ng-c4038370108="" class="inline ng-star-inserted"&gt;<br/>H<br/>BrClN</div>                                                   |
| Molecular Weight  | 220.49 g/mol                                                                                                                                                            |
| Structure         | Pyridine ring substituted with a 2-bromoethyl group at C2 and a chlorine atom at C5. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a><br><a href="#">[4]</a> |
| Physical State    | Off-white to pale yellow solid (low melting) or viscous oil (purity dependent).                                                                                         |
| Solubility        | Soluble in DCM, THF, Ethyl Acetate; slightly soluble in water.                                                                                                          |
| Stability         | Sensitive to light and moisture. The alkyl bromide is prone to hydrolysis or elimination (to vinylpyridine) under basic conditions.                                     |

## Synthetic Methodologies

The synthesis of **2-(2-Bromoethyl)-5-chloropyridine** requires precise control to avoid polymerization (vinylpyridine formation) or over-bromination. Two primary routes are established: Lithiation-Alkylation (High Precision) and Hydroxyethyl Functionalization (Scalable).

### Route A: Lithiation-Alkylation (Laboratory Scale)

This method utilizes lithium-halogen exchange on 2-bromo-5-chloropyridine, followed by trapping with ethylene oxide. It is preferred for high-purity synthesis as it avoids the harsh conditions of radical halogenation.

## Protocol:

- Reagents: 2-Bromo-5-chloropyridine (CAS 40473-01-6),  
-Butyllithium (  
-BuLi), Ethylene Oxide,  
,  
.
- Step 1 (Hydroxyethylation):
  - Cool a solution of 2-bromo-5-chloropyridine in anhydrous THF to  
under Argon.
  - Add  
-BuLi (1.1 eq) dropwise. The Lithium-Halogen exchange occurs selectively at the C2 position due to the inductive effect of the ring nitrogen.
  - Stir for 30 min, then add Ethylene Oxide (excess).
  - Warm to RT and quench with  
. Extract to obtain 2-(2-Hydroxyethyl)-5-chloropyridine.
- Step 2 (Bromination):
  - Dissolve the alcohol intermediate in DCM at  
.
  - Add Carbon Tetrabromide (  
, 1.2 eq) and Triphenylphosphine (  
, 1.2 eq) (Appel Reaction conditions).

- Stir for 2 hours. The alcohol is converted to the alkyl bromide with inversion of configuration (irrelevant here due to achirality) and high chemoselectivity, leaving the C5-Cl bond intact.

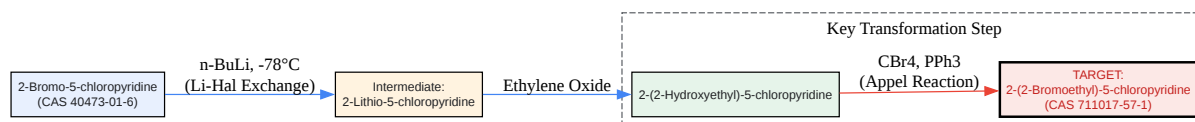
## Route B: Radical Hydrobromination (Industrial Precursor)

Starting from 5-chloro-2-vinylpyridine, this route uses anti-Markovnikov addition or controlled hydrobromination.

Protocol:

- Precursor: 5-Chloro-2-vinylpyridine (synthesized via Knoevenagel condensation of 5-chloro-2-methylpyridine and formaldehyde, followed by dehydration).
- Reaction:
  - Dissolve 5-chloro-2-vinylpyridine in Acetic Acid.
  - Treat with 33% HBr in Acetic Acid at  
  
to  
  
.
  - Critical Control: Temperature must be kept low to prevent polymerization of the vinyl group.
  - The HBr adds across the double bond. While Markovnikov addition is favored electronically, the presence of peroxides or specific solvent effects can be manipulated to favor the terminal bromide, though Route A is generally cleaner for the 2-(2-bromoethyl) isomer.

## Synthetic Workflow Diagram



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Caption: Figure 1. High-fidelity synthetic route via Lithiation and Appel Bromination, ensuring preservation of the C5-Chlorine moiety.

## Reactivity & Medicinal Chemistry Applications

This compound acts as a "linchpin" in drug discovery, enabling the construction of ethyl-bridged pharmacophores.

### Mechanism 1: Nucleophilic Substitution ( )

The primary application is the alkylation of amines, thiols, or alkoxides. The C2-ethyl bromide is highly reactive toward nucleophiles.

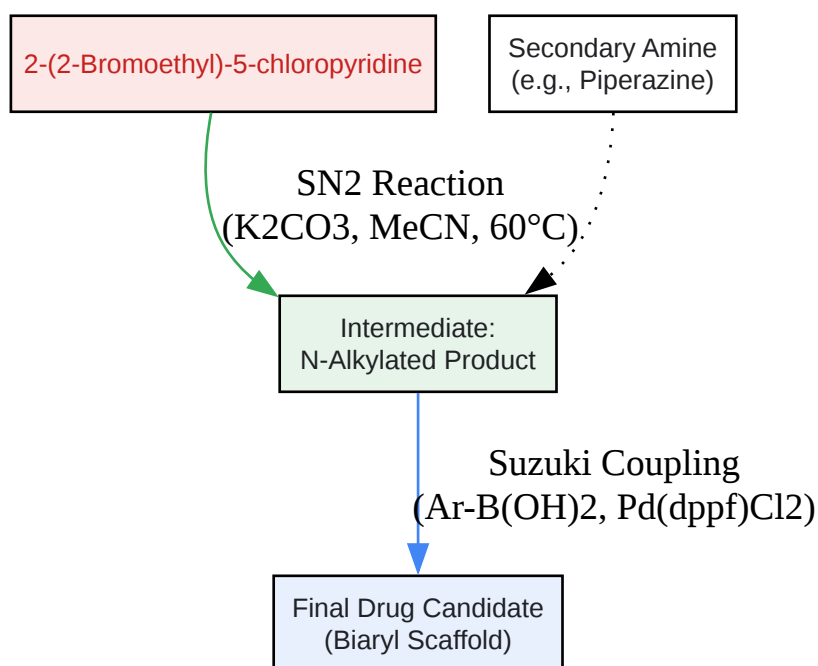
- Target Class: Antihistamines (H1/H3 antagonists), Neuroleptics.
- Reaction: **2-(2-Bromoethyl)-5-chloropyridine** + Secondary Amine ( )  
Tertiary Amine Product.
- Significance: This introduces the 5-chloropyridin-2-yl-ethyl motif, a bioisostere for phenylethyl groups, often improving metabolic stability and basicity profiles.

### Mechanism 2: C5-Functionalization (Cross-Coupling)

Once the alkyl chain is derivatized, the C5-Chlorine atom serves as a handle for Palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig).

- Selectivity: The C5-Cl bond is less reactive than the alkyl bromide. This allows for chemoselective derivatization:
  - First: Alkylate the side chain (Room Temp).
  - Second: Couple the ring (High Temp, Pd Catalyst).

## Application Workflow Diagram



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Caption: Figure 2. Sequential functionalization strategy: Side-chain alkylation followed by heteroaryl cross-coupling.

## Handling & Safety Protocols

As an alkyl bromide and halogenated pyridine, this compound presents specific hazards.

| Hazard Class      | Description                                                                              | Mitigation                                                                                                               |
|-------------------|------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------|
| Acute Toxicity    | Harmful if swallowed or inhaled.[2]                                                      | Work in a fume hood; use N95/P100 equivalent respiratory protection if dust/aerosol is generated.                        |
| Skin/Eye Irritant | Alkyl bromides are potent alkylating agents and lachrymators.                            | Wear nitrile gloves (double gloving recommended) and chemical safety goggles.                                            |
| Instability       | May decompose to 5-chloro-2-vinylpyridine (polymerizable) upon heating or base exposure. | Store at under inert atmosphere (Argon/Nitrogen). Avoid prolonged exposure to strong bases without nucleophiles present. |

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 817098, 2-Bromo-5-chloropyridine. (Precursor Data). Retrieved from [\[Link\]](#)

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## Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. 2-Amino-5-bromo-4-chloropyridine | C<sub>5</sub>H<sub>4</sub>BrClN<sub>2</sub> | CID 44181812 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. [chemimpex.com](https://chemimpex.com) [[chemimpex.com](https://chemimpex.com)]
- 4. US5116993A - Process for the preparation of 2-chloro-5-chloromethylpyridine, and new intermediates - Google Patents [[patents.google.com](https://patents.google.com)]

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